

# 1-Chloro-2-(2-chloroethyl)benzene IUPAC name and CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-2-(2-chloroethyl)benzene

Cat. No.: B087084

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## Technical Guide: 1-Chloro-2-(2-chloroethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-chloro-2-(2-chloroethyl)benzene**, a chemical compound utilized in various research applications. This document outlines its chemical identity, physical and chemical properties, synthesis protocols, and safety and handling guidelines.

## Chemical Identity and Properties

IUPAC Name: **1-chloro-2-(2-chloroethyl)benzene**[\[1\]](#)[\[2\]](#)

CAS Number: 1005-06-7[\[1\]](#)[\[2\]](#)

Synonyms:

- Benzene, 1-chloro-2-(2-chloroethyl)-[\[2\]](#)
- 1-(2-Chloroethyl)-2-chlorobenzene[\[2\]](#)

The fundamental properties of **1-chloro-2-(2-chloroethyl)benzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	175.05 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	Typically ≥95%	<a href="#">[1]</a>

## Synthesis of 1-Chloro-2-(2-chloroethyl)benzene

The synthesis of **1-chloro-2-(2-chloroethyl)benzene** can be approached through a Friedel-Crafts acylation followed by reduction and chlorination, or via electrophilic aromatic substitution. A plausible retrosynthetic analysis involves the disconnection of the C-C bond of the ethyl side chain and the C-Cl bond on the aromatic ring.[\[1\]](#) The order of these transformations is crucial to achieve the desired ortho substitution pattern.[\[1\]](#)

## Experimental Protocol: Friedel-Crafts Acylation Route (Adapted)

This protocol is based on established methodologies for similar compounds and provides a general framework for the synthesis of **1-chloro-2-(2-chloroethyl)benzene**.

### Materials:

- Chlorobenzene
- Chloroacetyl chloride
- Aluminum chloride (anhydrous)
- Toluene (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium borohydride
- Methanol

- Thionyl chloride
- Pyridine
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Sodium bicarbonate (saturated solution)

**Procedure:**

- Friedel-Crafts Acylation:
  - In a three-necked flask equipped with a reflux condenser, dropping funnel, and a mechanical stirrer, add anhydrous aluminum chloride to anhydrous toluene.
  - Cool the mixture in an ice bath and slowly add a solution of chloroacetyl chloride in anhydrous toluene from the dropping funnel.
  - After the addition of chloroacetyl chloride, add chlorobenzene dropwise while maintaining the low temperature.
  - Once the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
  - Pour the reaction mixture slowly onto crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
  - Separate the organic layer, and extract the aqueous layer with diethyl ether.
  - Combine the organic layers, wash with saturated sodium bicarbonate solution and then with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain 2-chloro-1-(2-chloroacetyl)benzene.
- Reduction of the Ketone:

- Dissolve the crude 2-chloro-1-(2-chloroacetyl)benzene in methanol.
- Cool the solution in an ice bath and add sodium borohydride portion-wise.
- Stir the reaction mixture at room temperature for a few hours.
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure and extract the aqueous layer with diethyl ether.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield 1-(2-chlorophenyl)-2-chloroethanol.

- Chlorination of the Alcohol:
  - Dissolve the 1-(2-chlorophenyl)-2-chloroethanol in diethyl ether and add a catalytic amount of pyridine.
  - Cool the solution in an ice bath and add thionyl chloride dropwise.
  - Stir the reaction at room temperature for several hours.
  - Carefully pour the reaction mixture into ice-water.
  - Separate the organic layer, wash with water, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography to obtain **1-chloro-2-(2-chloroethyl)benzene**.

## Safety and Handling

Hazard Identification:

- GHS Classification: Harmful if swallowed (Acute toxicity, oral), Causes skin irritation (Skin corrosion/irritation), Causes serious eye irritation (Serious eye damage/eye irritation), and May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation).[2]

#### Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3][4]
- Handling: Use only in a well-ventilated area. Avoid breathing dust, vapor, mist, or gas. Wash hands thoroughly after handling.[3][5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[5]

#### First Aid:

- If Swallowed: Rinse mouth and drink 2-4 cupfuls of milk or water if the person is conscious and alert.[5]
- In case of Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[5]
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5]
- If Inhaled: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen.[5]

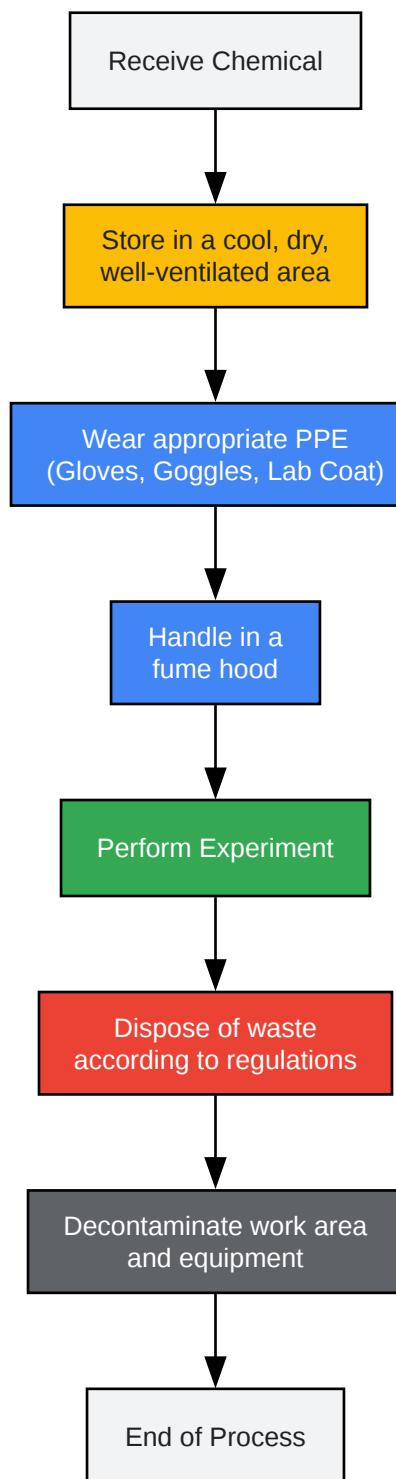
## Visualized Workflows

### Synthesis Workflow for 1-Chloro-2-(2-chloroethyl)benzene

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Caption: A logical workflow for the synthesis of **1-chloro-2-(2-chloroethyl)benzene**.

## General Laboratory Handling Workflow



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Caption: A general workflow for the safe handling of **1-chloro-2-(2-chloroethyl)benzene** in a laboratory setting.

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## References

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- To cite this document: BenchChem. [1-Chloro-2-(2-chloroethyl)benzene IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087084#1-chloro-2-2-chloroethyl-benzene-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b087084#1-chloro-2-2-chloroethyl-benzene-iupac-name-and-cas-number)

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